

# Application Notes and Protocols for CJ-2360

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CJ-2360

Cat. No.: B15580166

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These application notes provide detailed protocols for the preparation of stock solutions of **CJ-2360**, a potent and orally active inhibitor of Anaplastic Lymphoma Kinase (ALK). The information is intended for use in preclinical research and drug development settings.

## Overview of CJ-2360

**CJ-2360** is a small molecule inhibitor belonging to a class of compounds with a fused indoloquinoline scaffold. It is a highly potent and selective inhibitor of wild-type ALK and several clinically relevant ALK mutants.[1] Due to its ability to induce complete tumor regression in preclinical models, **CJ-2360** is a promising candidate for further development as a therapeutic agent for ALK-positive cancers, such as non-small-cell lung cancer (NSCLC).[2]

## Mechanism of Action

Anaplastic Lymphoma Kinase (ALK) is a receptor tyrosine kinase that, when constitutively activated through genetic alterations like chromosomal translocations, gene amplification, or point mutations, can drive the growth and survival of cancer cells. **CJ-2360** exerts its anti-tumor effects by binding to the ATP-binding pocket of the ALK kinase domain, thereby inhibiting its phosphorylation and the subsequent activation of downstream signaling pathways, including the RAS-MAPK, PI3K-AKT, and JAK-STAT pathways. This blockade of oncogenic signaling leads to the inhibition of cell proliferation and the induction of apoptosis in ALK-dependent cancer cells.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **CJ-2360**.

Property	Value	Reference
Molecular Weight	475.56 g/mol	[1]
Chemical Formula	C <sub>27</sub> H <sub>30</sub> FN <sub>5</sub> O <sub>2</sub>	[1]
CAS Number	2226742-61-4	[1]
IC <sub>50</sub> (wild-type ALK)	2.2 nM	[1]
IC <sub>50</sub> (KARPAS-299 cells)	1.8 nM	[1]
IC <sub>50</sub> (H3122 cells)	3 nM	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	
Storage (Solid)	-20°C for up to 3 years	
Storage (Stock Solution)	-20°C for short-term, -80°C for long-term	

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of CJ-2360 in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CJ-2360**, which can be used for in vitro cell-based assays.

Materials:

- **CJ-2360** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate **CJ-2360** to Room Temperature: Before opening, allow the vial of **CJ-2360** powder to equilibrate to room temperature for at least 20-30 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weigh **CJ-2360**: Carefully weigh out 4.76 mg of **CJ-2360** powder and transfer it to a sterile microcentrifuge tube.
  - Calculation: To prepare a 10 mM stock solution, the required mass is calculated as follows:
    - $\text{Mass (g)} = \text{Molar Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 475.56 \text{ g/mol} = 4.7556 \text{ mg}$
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **CJ-2360** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquot and Store: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).

## Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM **CJ-2360** stock solution to final working concentrations for treating cells in culture.

#### Materials:

- 10 mM **CJ-2360** stock solution in DMSO
- Appropriate cell culture medium (e.g., RPMI-1640)
- Sterile serological pipettes and pipette tips
- Sterile microcentrifuge tubes or a 96-well plate for serial dilutions

#### Procedure:

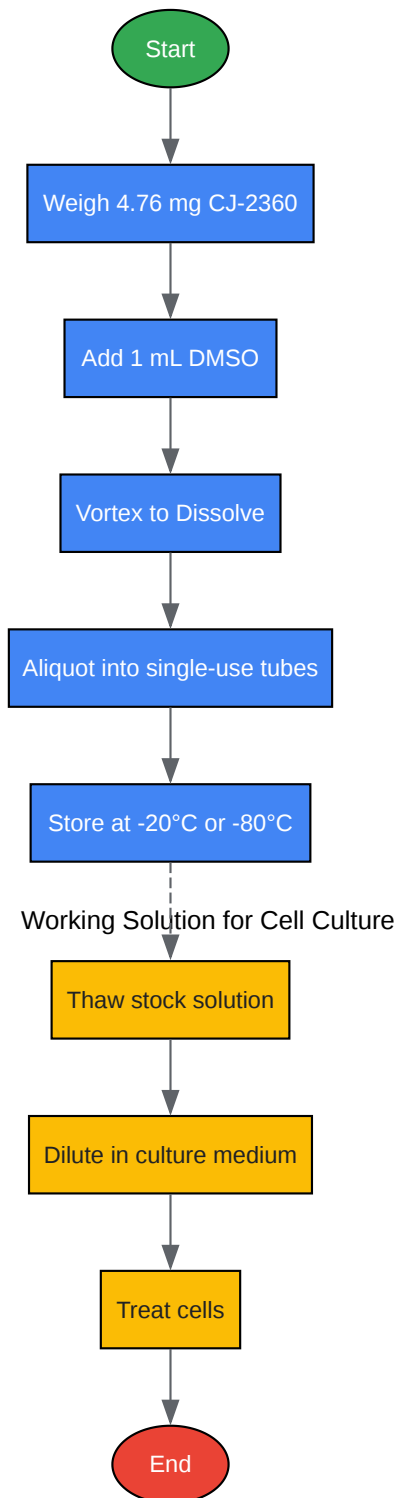
- Thaw Stock Solution: Thaw an aliquot of the 10 mM **CJ-2360** stock solution at room temperature.
- Prepare Intermediate Dilutions (Optional but Recommended): To avoid pipetting very small volumes and to ensure accurate final concentrations, it is recommended to prepare an intermediate dilution of the stock solution in cell culture medium. For example, to achieve a final concentration of 10 nM in a 1 mL cell culture volume, you can prepare a 1  $\mu$ M intermediate solution.
- Prepare Final Working Solutions: Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration.
  - Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically not exceeding 0.1%, to avoid solvent-induced cytotoxicity.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **CJ-2360**) to the cell culture medium as was used for the highest concentration of the inhibitor.
- Treat Cells: Remove the existing medium from the cultured cells and replace it with the medium containing the desired concentrations of **CJ-2360** or the vehicle control.
- Incubate and Analyze: Incubate the cells for the desired period and then proceed with downstream analysis (e.g., cell viability assays, western blotting for phosphorylated ALK).

## Safety Precautions

- Handle **CJ-2360** in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- Consult the Safety Data Sheet (SDS) for **CJ-2360** for more detailed safety information.

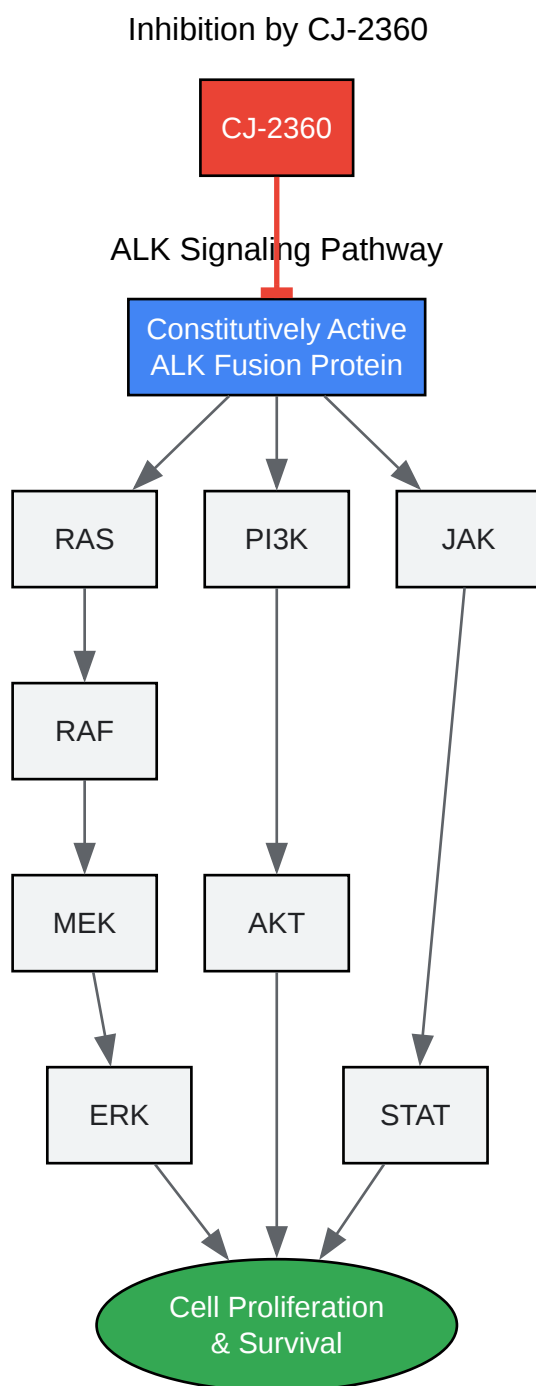
## Mandatory Visualizations

## Stock Solution Preparation



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Caption: Workflow for preparing **CJ-2360** stock and working solutions.



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Caption: ALK signaling pathway and inhibition by **CJ-2360**.

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## References

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- 2. Discovery of CJ-2360 as a Potent and Orally Active Inhibitor of Anaplastic Lymphoma Kinase Capable of Achieving Complete Tumor Regression - PMC [pmc.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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